

Preparation of GSK2795039 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: GSK2795039

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This document provides detailed application notes and protocols for the preparation of a stock solution of **GSK2795039**, a selective NADPH oxidase 2 (NOX2) inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

GSK2795039 is a potent small molecule inhibitor of NOX2, a key enzyme involved in the production of reactive oxygen species (ROS).^{[1][2][3][4]} It is a valuable tool for investigating the role of NOX2 in various physiological and pathological processes.^{[3][4]} Accurate preparation of stock solutions is the first critical step in any in vitro or in vivo experiment. DMSO is the recommended solvent for **GSK2795039** due to its high solubilizing capacity for this compound.^{[1][2][5][6][7]}

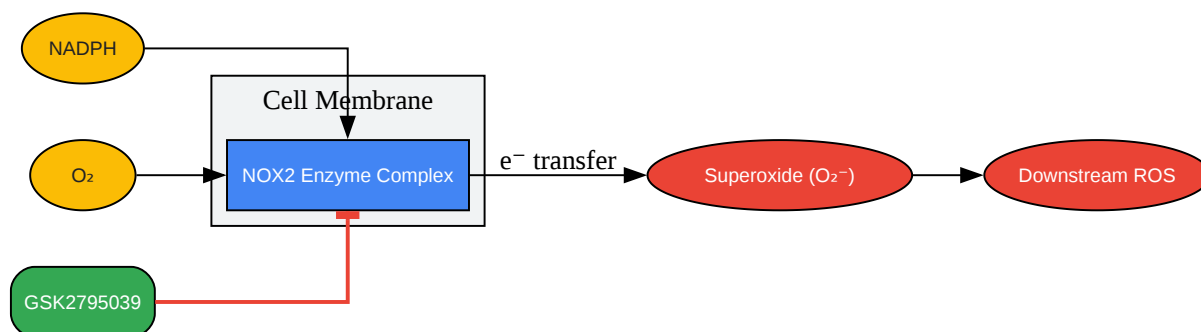
Physicochemical and Solubility Data

A summary of the key quantitative data for **GSK2795039** is presented in the table below. This information is essential for accurate calculations and solution preparation.

Property	Value	Source(s)
Molecular Weight (M.Wt)	450.56 g/mol	[2][5][6][7]
Appearance	Solid powder	[1][6]
Purity	≥98%	[1][5]
Solubility in DMSO	30 mg/mL to 125 mg/mL (up to 100 mM)	[1][2][5][7]
Storage of Solid	-20°C	[1][5][6]
Storage of Stock Solution	-20°C or -80°C	[6][8][9]

Signaling Pathway of GSK2795039 Action

GSK2795039 selectively inhibits the NOX2 enzyme complex. This inhibition prevents the transfer of electrons from NADPH to molecular oxygen, thereby blocking the production of superoxide and downstream reactive oxygen species.



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Caption: Mechanism of NOX2 inhibition by **GSK2795039**.

Experimental Protocol: Preparation of a 10 mM GSK2795039 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **GSK2795039**.

Materials and Equipment

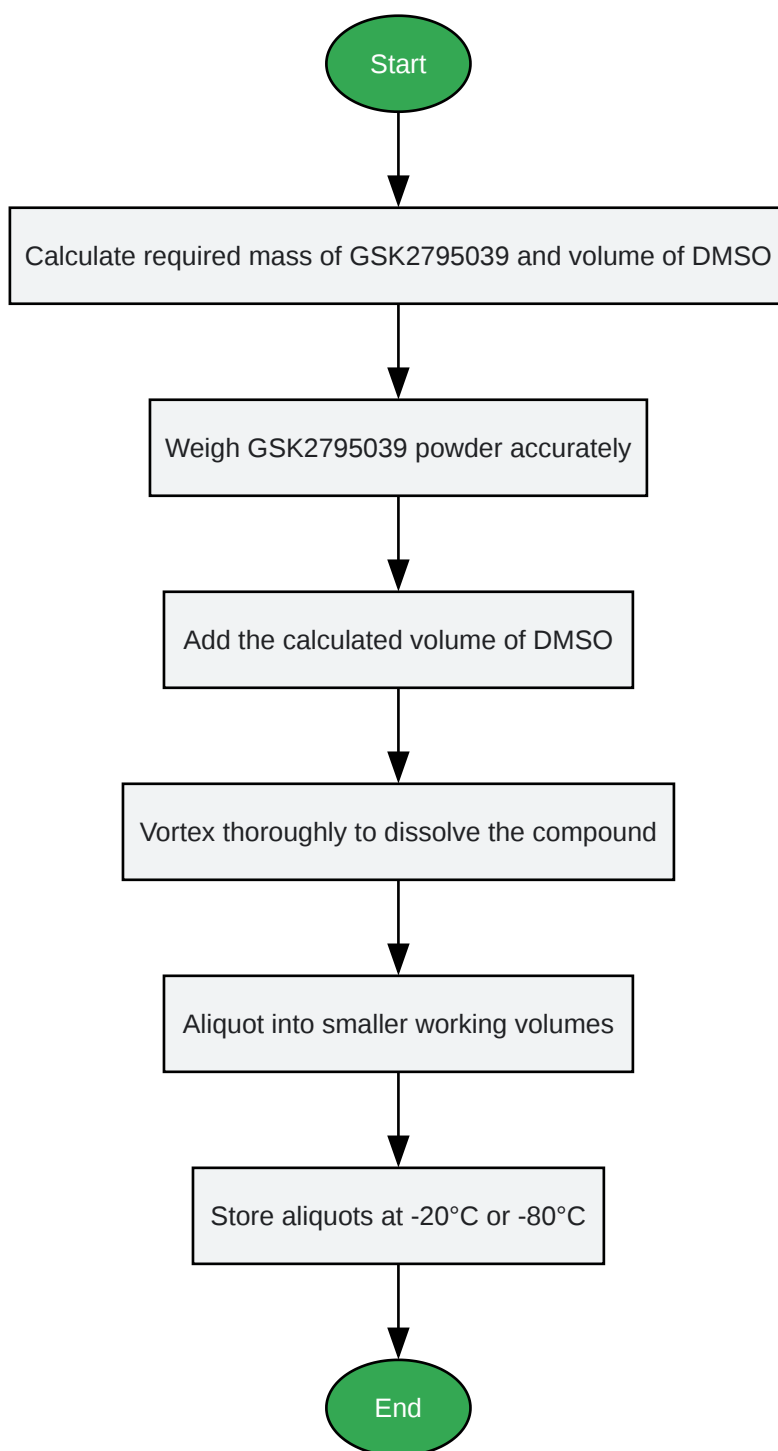
- **GSK2795039** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

GSK2795039 should be handled as a potentially hazardous substance.^[1] Always wear appropriate PPE. Work in a well-ventilated area or a chemical fume hood. Refer to the product's Safety Data Sheet (SDS) for comprehensive safety information.^[1]

Step-by-Step Procedure

The following workflow diagram illustrates the key steps in the preparation of the **GSK2795039** stock solution.



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Caption: Workflow for preparing **GSK2795039** stock solution.

- Calculations:

- To prepare a 10 mM stock solution, the required mass of **GSK2795039** needs to be calculated using its molecular weight (450.56 g/mol).
- The formula for this calculation is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 450.56 \text{ g/mol} / 1000 = 4.5056 \text{ mg}$
- Weighing:
 - Before use, allow the vial of **GSK2795039** to equilibrate to room temperature to prevent condensation.
 - On a calibrated analytical balance, carefully weigh the calculated mass (e.g., 4.51 mg) of the **GSK2795039** powder into a sterile microcentrifuge tube.
- Dissolution:
 - Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the microcentrifuge tube containing the **GSK2795039** powder.
 - Tightly cap the tube and vortex thoroughly for several minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid in dissolution if necessary, but check for any temperature sensitivity of the compound.^{[2][8]} For **GSK2795039**, warming up to 50°C has been reported to aid solubility.^[2]
- Aliquoting and Storage:
 - To minimize freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.^{[8][9]}
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.^{[6][8][9]} Properly stored, the stock solution should be stable for an extended period.

Application Notes

- **Final DMSO Concentration in Assays:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low, typically less than 0.1% to 0.5%, to avoid solvent-induced cytotoxicity.[8][9] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Aqueous Solubility:** **GSK2795039** is sparingly soluble in aqueous buffers.[1] To prepare working solutions in aqueous media, first, dissolve the compound in DMSO to make a concentrated stock solution, and then dilute this stock solution into the aqueous buffer of choice.[1] It is advisable to make serial dilutions of the DMSO stock in DMSO before the final dilution into the aqueous medium to prevent precipitation.
- **Use Fresh DMSO:** DMSO is hygroscopic and can absorb moisture from the air, which may affect the solubility and stability of the compound.[2] Use fresh, anhydrous DMSO for the preparation of stock solutions.
- **Precipitation:** If precipitation is observed upon dilution of the DMSO stock into an aqueous buffer, try further diluting the stock solution in DMSO before adding it to the buffer. Gentle warming or sonication of the final working solution may also help, but its stability in the aqueous solution should be considered, as it is not recommended to store aqueous solutions for more than a day.[1]

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